

Rodatristat: Application Notes for Investigating Serotonin-Mediated Signaling

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rodatristat ethyl (also known as RVT-1201) is a prodrug of rodatristat, a potent and peripherally restricted inhibitor of tryptophan hydroxylase 1 (TPH1).[1][2] TPH1 is the rate-limiting enzyme in the synthesis of serotonin (5-hydroxytryptamine, 5-HT) in peripheral tissues. [1][2] By selectively targeting peripheral serotonin production, rodatristat was developed as a tool to investigate the role of serotonin in various physiological and pathophysiological processes, particularly those outside the central nervous system. This is because rodatristat was designed to not cross the blood-brain barrier, thereby avoiding direct effects on central serotonin levels.[3]

The primary application of **rodatristat** has been in the study of pulmonary arterial hypertension (PAH). The scientific rationale was based on evidence that increased peripheral serotonin can lead to the proliferation of pulmonary artery smooth muscle cells (PASMCs), a key feature in the pathology of PAH.[2][4] **Rodatristat** was investigated for its potential to halt or reverse the vascular remodeling characteristic of this disease by reducing serotonin levels.[1]

However, the Phase 2b clinical trial, ELEVATE 2, which investigated the efficacy and safety of **rodatristat** ethyl in patients with PAH, did not meet its primary endpoint and indicated a worsening of the condition in patients receiving the drug compared to placebo.[5][6] This outcome has provided critical, albeit unexpected, insights into the complex role of serotonin in







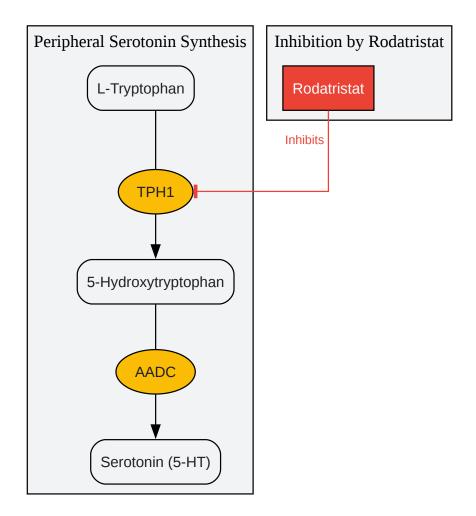
PAH, suggesting that a simple reduction of peripheral serotonin may not be a viable therapeutic strategy and may even be detrimental.

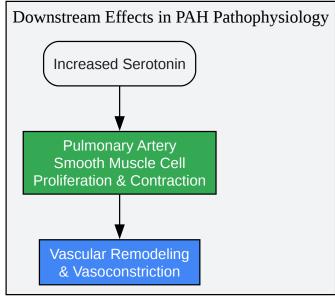
These application notes provide an overview of the use of **rodatristat** in research, with detailed protocols for key experiments and a summary of the quantitative data from preclinical and clinical studies. This information is intended to guide researchers in designing experiments to further explore serotonin-mediated signaling, with the important context of the clinical trial results.

Mechanism of Action

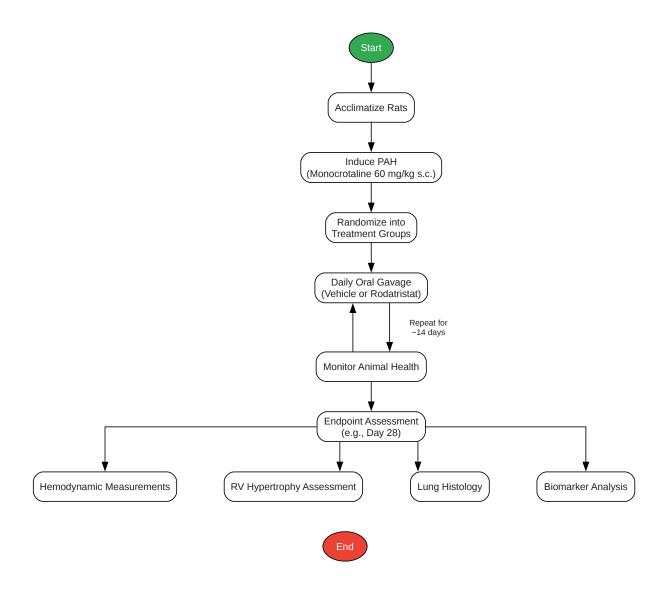
Rodatristat acts as a competitive inhibitor of TPH1, the enzyme that catalyzes the conversion of L-tryptophan to 5-hydroxytryptophan, the first and rate-limiting step in peripheral serotonin biosynthesis. By inhibiting TPH1, **rodatristat** effectively reduces the amount of serotonin produced in the periphery, including in the gastrointestinal tract and pulmonary vasculature.



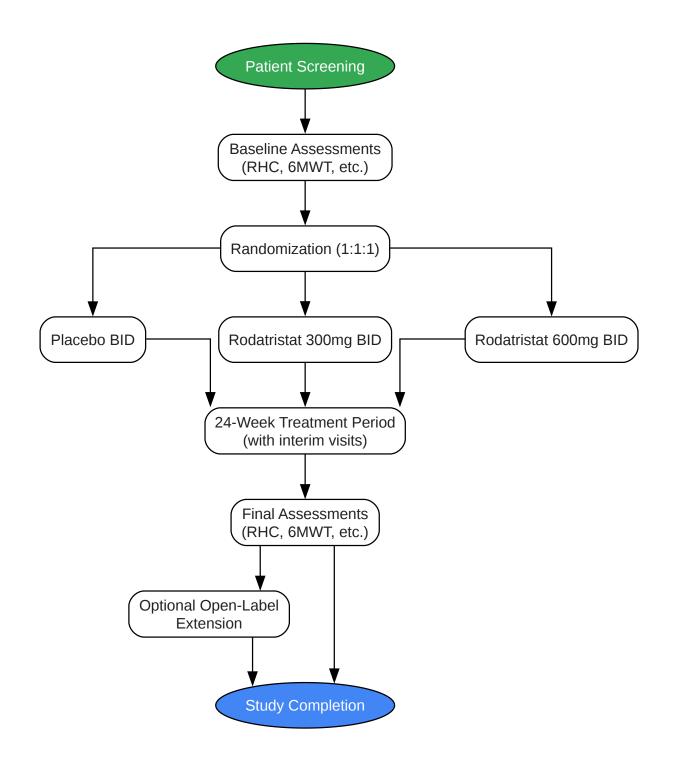












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